

An In-Depth Technical Guide to 1-Pentadecanethiol

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Compound of Interest

Compound Name: 1-Pentadecanethiol

Cat. No.: B1583259

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Abstract

This technical guide provides a comprehensive overview of **1-Pentadecanethiol** (CAS No: 25276-70-4), a long-chain alkanethiol pivotal in materials science and nanotechnology.^[1] This document is structured to serve researchers, scientists, and drug development professionals by detailing the compound's fundamental chemical and physical properties, robust synthesis and characterization protocols, and key applications, with a particular focus on the formation of Self-Assembled Monolayers (SAMs). By integrating field-proven insights with established scientific principles, this guide explains the causality behind experimental choices, ensuring that the described protocols are understood in both theory and practice. Safety, handling, and data interpretation are also covered, providing a holistic resource for the effective and safe utilization of **1-Pentadecanethiol** in advanced research settings.

Chemical Identity and Properties

1-Pentadecanethiol, also known as pentadecyl mercaptan, is an organic compound characterized by a fifteen-carbon aliphatic chain attached to a thiol functional group.^{[1][2]} This structure imparts a dual nature to the molecule: a hydrophilic thiol head that exhibits strong affinity for noble metal surfaces and a hydrophobic hydrocarbon tail. This amphiphilic character is the primary driver for its utility in surface science.

1.1. Identifiers and General Data

For clarity and precise identification, the following table summarizes the key identifiers for **1-Pentadecanethiol**.

Identifier	Value	Source(s)
Chemical Name	1-Pentadecanethiol	[3]
Synonym(s)	Pentadecyl Mercaptan, Pentadecane-1-thiol	[1][2][3]
CAS Number	25276-70-4	[1][2][3]
EC Number	246-785-5	[4]
Molecular Formula	C ₁₅ H ₃₂ S	[1][2][3]
Molecular Weight	244.48 g/mol	[1][2][3]
InChI Key	IGMQODZGDORXEN- UHFFFAOYSA-N	[3]
SMILES String	CCCCCCCCCCCCCCC	

1.2. Physicochemical Properties

The physical and chemical properties of **1-Pentadecanethiol** dictate its behavior in various experimental conditions. These properties are critical for designing synthesis, purification, and application protocols.

Property	Value	Notes & Significance	Source(s)
Appearance	Colorless liquid	Typical for long-chain alkanethiols at room temperature.	[5]
Odor	Distinct, strong (stench)	Characteristic of thiol compounds. Requires handling in a fume hood.	[5][6]
Density	0.847 g/mL at 25 °C	Important for volume-to-mass conversions in synthesis.	
Boiling Point	325 °C (lit.)	High boiling point allows for purification by vacuum distillation.	[2]
Melting Point	22 °C	May be solid or liquid depending on ambient laboratory temperature.	[2]
Refractive Index	n ₂₀ /D 1.462 (lit.)	A useful parameter for quick purity assessment.	[4]
Flash Point	110 °C (230 °F) - closed cup	Indicates it is not highly flammable but should be kept from ignition sources.	
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether)	Dictates solvent choice for reactions and SAM formation.	[5]

Synthesis and Purification

The synthesis of long-chain alkanethiols like **1-Pentadecanethiol** is a well-established process. A common and reliable method involves the nucleophilic substitution of a corresponding haloalkane (e.g., 1-bromopentadecane) with a sulfur nucleophile. The thiourea method is often preferred as it avoids the direct use of odorous and toxic sodium hydrosulfide and minimizes the formation of disulfide byproducts.

2.1. Synthesis Workflow: Thiourea Method

This two-step protocol first forms an isothiuronium salt, which is then hydrolyzed under basic conditions to yield the desired thiol.



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Caption: Workflow for the synthesis of **1-Pentadecanethiol** via the thiourea method.

2.2. Detailed Experimental Protocol

- Step 1: Formation of S-Pentadecylisothiuronium Bromide
 - To a round-bottom flask equipped with a reflux condenser, add 1-bromopentadecane (1 equivalent) and thiourea (1.1 equivalents).
 - Add ethanol (95%) as the solvent to dissolve the reactants.
 - Heat the mixture to reflux and maintain for 3-4 hours. The progress can be monitored by TLC.
 - Causality Insight: Using a slight excess of thiourea ensures the complete consumption of the expensive haloalkane. Ethanol is an excellent solvent for both reactants and facilitates the S_N2 reaction.
- Step 2: Hydrolysis to **1-Pentadecanethiol**

- After cooling the reaction mixture, add a solution of sodium hydroxide (2.5 equivalents) in water.
- Re-heat the mixture to reflux for another 2-3 hours to hydrolyze the isothiuronium salt.
- Cool the mixture to room temperature. The product will likely separate as an oily layer.
- Causality Insight: Strong basic conditions are required to efficiently hydrolyze the stable intermediate to the thiolate anion.
- Step 3: Workup and Purification
 - Transfer the cooled mixture to a separatory funnel. Carefully acidify with dilute HCl until the aqueous layer is acidic. This protonates the thiolate to the neutral thiol.
 - Extract the aqueous layer with diethyl ether or hexane (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - The resulting crude oil can be purified by vacuum distillation to yield pure **1-Pentadecanethiol**.
 - Causality Insight: Acidification is critical to ensure the product is in its neutral, organic-soluble form for extraction. Vacuum distillation is necessary due to the high boiling point of the product, preventing decomposition at atmospheric pressure.

Characterization and Quality Control

Confirming the identity and purity of the synthesized **1-Pentadecanethiol** is a critical self-validating step. Standard analytical techniques should be employed.

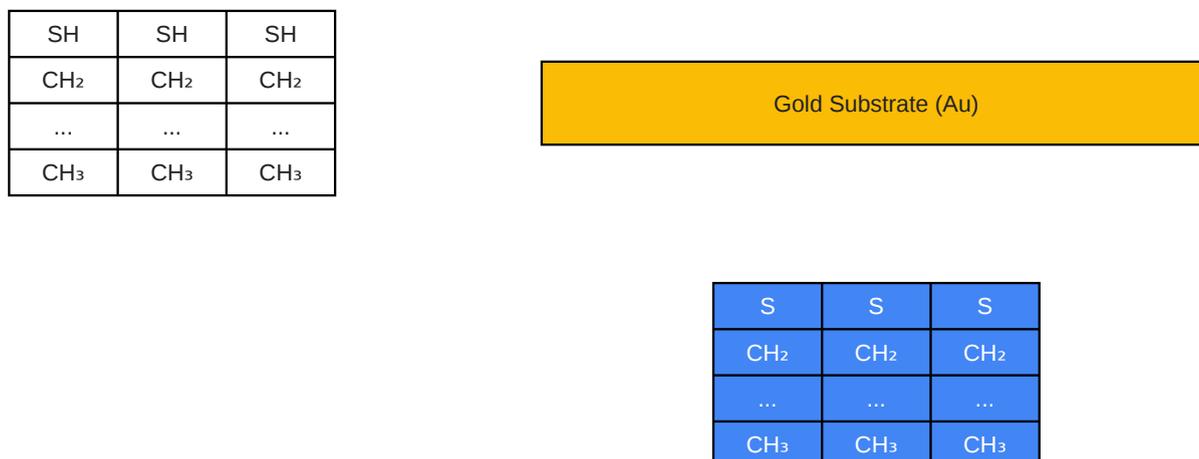
Technique	Expected Result / Observation
¹ H NMR	A characteristic triplet at ~2.5 ppm (protons on carbon adjacent to sulfur, -CH ₂ -SH), a triplet at ~1.3 ppm (thiol proton, -SH), a complex multiplet between 1.2-1.6 ppm (bulk methylene protons, -(CH ₂) ₁₃ -), and a triplet at ~0.9 ppm (terminal methyl group, -CH ₃).
¹³ C NMR	A peak around 24 ppm corresponding to the carbon attached to the thiol group (C1), and a series of peaks between 22-34 ppm for the other aliphatic carbons.
FT-IR	A weak but sharp absorption band around 2550-2600 cm ⁻¹ characteristic of the S-H stretch. Strong C-H stretching bands will be observed around 2850-2960 cm ⁻¹ .
GC-MS	A single major peak in the gas chromatogram. The mass spectrum should show a molecular ion peak (M ⁺) at m/z = 244.5.

Key Applications in Research & Development

The primary application of **1-Pentadecanethiol** in research and drug development is its use as a molecular building block for creating highly ordered Self-Assembled Monolayers (SAMs) on noble metal surfaces, particularly gold (Au).^{[1][5]}

4.1. Formation of Self-Assembled Monolayers (SAMs)

SAMs are formed by the spontaneous chemisorption of the thiol head groups onto a gold substrate, resulting in a densely packed, oriented molecular layer.^{[5][7]} The long pentadecyl chains align due to van der Waals interactions, creating a well-defined, hydrophobic surface.^[5]



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Caption: Schematic of **1-Pentadecanethiol** molecules forming a SAM on a gold substrate.

4.2. Relevance to Drug Development and Research

- **Biocompatible Surfaces:** SAMs created from long-chain alkanethiols can passivate surfaces, reducing non-specific protein adsorption and cell adhesion.[5] This is crucial for developing implantable devices, biosensors, and in vitro diagnostic platforms where controlling biological interactions is paramount.
- **Electrochemical Biosensors:** The insulating but well-defined nature of a **1-Pentadecanethiol** SAM can be used to modify electrodes.[5] These modified surfaces can then be further functionalized (e.g., with antibodies or enzymes) to create highly specific sensors for detecting biomarkers.
- **Controlling Wettability:** The hydrophobic surface created by a **1-Pentadecanethiol** SAM can be used to control fluid behavior in microfluidic devices, which are increasingly used for high-throughput screening and diagnostics.[5]
- **Fundamental Studies:** These well-ordered surfaces serve as ideal model systems for studying fundamental biological and chemical processes, such as protein folding, cell adhesion, and electron transfer mechanisms.[5]

Safety and Handling

Proper handling of **1-Pentadecanethiol** is essential for laboratory safety. The primary hazards are associated with its unpleasant odor and potential for skin and eye irritation.[6][8]

- Engineering Controls: Always handle **1-Pentadecanethiol** in a well-ventilated chemical fume hood to avoid inhalation of its strong odor.[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[8]
 - Respiratory Protection: If exposure limits are exceeded, a full-face respirator with an appropriate cartridge should be used.[8]
- First Aid Measures:
 - Inhalation: Move to fresh air.[6][8]
 - Skin Contact: Wash off immediately with plenty of soap and water.[6][8]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes.[6][8]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion

1-Pentadecanethiol (CAS No: 25276-70-4) is a versatile chemical tool whose utility is firmly rooted in its molecular structure. Its ability to form robust, highly ordered self-assembled monolayers makes it indispensable in surface science, nanotechnology, and various facets of biomedical research. Understanding its synthesis, properties, and handling is key to leveraging its full potential in the development of advanced materials and technologies. This guide

provides the foundational knowledge for researchers to confidently and effectively incorporate **1-Pentadecanethiol** into their experimental designs.

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